

Bis[4-(4-aminophenoxy)phenyl]sulfone molecular weight and formula

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Compound of Interest

Compound Name: Bis[4-(4-aminophenoxy)phenyl]sulfone

Cat. No.: B080366

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Bis[4-(4-aminophenoxy)phenyl]sulfone: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This document provides core technical data on **Bis[4-(4-aminophenoxy)phenyl]sulfone**, a chemical compound of interest in various research and development applications. The information is presented to meet the needs of a scientific audience, emphasizing clarity and precision of the fundamental physicochemical properties.

Core Properties

Bis[4-(4-aminophenoxy)phenyl]sulfone, also known by its acronym BAPS, is a symmetrical aromatic sulfone.^[1] Its structure features a central sulfonyl group linking two phenyl rings, which are in turn connected via ether linkages to terminal aminophenoxy groups.

Physicochemical Data

The fundamental molecular properties of **Bis[4-(4-aminophenoxy)phenyl]sulfone** are summarized in the table below. This data is essential for stoichiometric calculations, analytical characterization, and formulation development.

Property	Value	Source
Molecular Formula	C ₂₄ H ₂₀ N ₂ O ₄ S	[1][2][3][4][5]
Molecular Weight	432.5 g/mol	[2]
432.49 g/mol	[1][3][5]	
CAS Number	13080-89-2	[1][2][3]

Experimental Protocols and Visualizations

The data presented herein are fundamental physicochemical properties of the molecule. As this guide pertains only to the molecular weight and formula, detailed experimental protocols for synthesis or analysis are beyond the current scope. Similarly, as there are no signaling pathways or complex experimental workflows associated with this basic data, visualizations using Graphviz are not applicable.

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